

Personal protective equipment for handling Furan maleic anhydride

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Compound of Interest

Compound Name: *Furan maleic anhydride*

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Essential Safety and Handling Guide for Furan Maleic Anhydride

This guide provides crucial safety and logistical information for laboratory professionals working with **Furan maleic anhydride** (also known as exo-3,6-Epoxy-1,2,3,6-tetrahydrophthalic anhydride). Adherence to these procedures is vital for ensuring a safe laboratory environment and proper disposal of chemical waste.

Health Hazards Overview

Furan maleic anhydride, commonly referred to as maleic anhydride, is a combustible solid that presents several health risks upon exposure. It can cause irritation to the nose, upper respiratory system, skin, and eyes.^{[1][2]} Symptoms of exposure can include conjunctivitis, photophobia (light sensitivity), double vision, bronchial asthma, and dermatitis.^[1] In some individuals, it can act as a sensitizer, leading to allergic reactions such as rashes and asthma.^{[3][4]} Inhalation may lead to pharyngitis, laryngitis, and bronchitis.^[4] Chronic exposure can result in chronic bronchitis and asthma-like attacks.^[2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **Furan maleic anhydride** to prevent skin and eye contact, and inhalation.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[5\]](#) Chemical safety goggles are recommended.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Skin Protection:

- Handle with impervious gloves; suitable materials include PVC, neoprene, or nitrile rubber.[\[8\]](#) Always inspect gloves before use.[\[5\]](#)
- Wear fire/flame resistant and impervious clothing to prevent skin exposure.[\[5\]](#)[\[7\]](#) Rubber acid and alkali resistant clothing is also recommended.[\[4\]](#)

Respiratory Protection:

- Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[\[6\]](#)[\[7\]](#)
- For emergencies or situations with unknown concentrations, a self-contained breathing apparatus (SCBA) with a full facepiece is required.[\[1\]](#)

Quantitative Exposure Limits

Parameter	Value	Reference
NIOSH Recommended Exposure Limit (REL)	TWA 0.25 ppm (1 mg/m ³)	[3]
OSHA Permissible Exposure Limit (PEL)	TWA 0.25 ppm (1 mg/m ³)	[1]
ACGIH Threshold Limit Value (TLV)	TWA 0.01 mg/m ³ (inhalable fraction and vapor)	[3]

Experimental Protocols: Safe Handling and Storage

Handling:

- Ventilation: Always handle **Furan maleic anhydride** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#)[\[9\]](#) Local exhaust ventilation is crucial to keep airborne concentrations below permissible exposure limits.[\[4\]](#)[\[7\]](#)

- Avoid Dust Formation: Minimize the generation and accumulation of dust.[7] Use appropriate tools to handle the solid material without creating airborne particles.
- Grounding: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[9]
- Personal Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the work area.[8][10] Remove contaminated clothing and wash it before reuse.[7]

Storage:

- Store in a cool, dry, well-ventilated area in a tightly closed container.[4][6][7]
- The storage area should be designated as a corrosives area.[6][7]
- Keep away from incompatible substances such as strong oxidizing agents, water, alkalis, metals, and amines.[1][6]

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations for proper disposal.

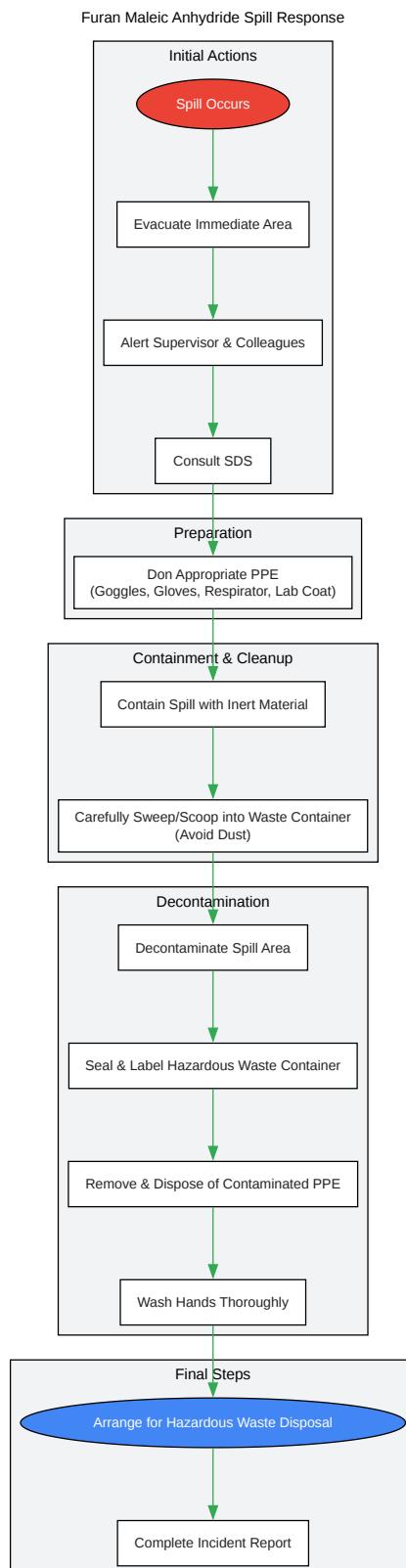
- Waste Identification: **Furan maleic anhydride** is classified as a hazardous waste. The RCRA waste number is U147.[7][11]
- Containerization: Collect waste material, including contaminated PPE and spill cleanup materials, in a suitable, labeled, and sealed container for disposal.[7][11]
- Spill Cleanup: In case of a spill, evacuate the area.[11] Wear appropriate PPE.[9][12] Sweep or vacuum up the material and place it into a suitable disposal container.[7][11] Avoid generating dust.[7] Ventilate the area and wash the spill site after material pickup is complete.[11]

Emergency First-Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6][7] Seek immediate medical attention.[1][7]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[4\]](#)[\[7\]](#) Wash the affected area with soap and water.[\[1\]](#) Seek immediate medical attention.[\[7\]](#)
- Inhalation: Move the victim to fresh air.[\[4\]](#)[\[5\]](#) If breathing is difficult, provide oxygen.[\[4\]](#)[\[5\]](#) If breathing has stopped, give artificial respiration.[\[4\]](#)[\[6\]](#) Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[6\]](#)[\[7\]](#) If the victim is conscious, rinse their mouth with water and have them drink a cupful of water.[\[5\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Visual Workflow for Handling a Furan Maleic Anhydride Spill



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Caption: Workflow for a safe and effective response to a **Furan maleic anhydride** spill.

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